

Solubility of Rhodium(III) sulfate in water and organic solvents

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Compound of Interest

Compound Name: Rhodium(III) sulfate

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Solubility Profile of Rhodium(III) Sulfate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Rhodium(III) sulfate** ($\text{Rh}_2(\text{SO}_4)_3$) in water and organic solvents. Due to the limited availability of precise quantitative data in publicly accessible literature, this document focuses on compiling existing qualitative descriptions, explaining the factors that influence solubility, and providing a detailed experimental protocol for determining solubility in a laboratory setting.

Overview of Rhodium(III) Sulfate Solubility

Rhodium(III) sulfate is an inorganic compound that exists in both anhydrous and hydrated forms. Reports on its solubility are often qualitative and show significant variation, a phenomenon largely attributable to the compound's state of hydration. The energy required to overcome the crystal lattice structure during dissolution differs between the anhydrous salt and its hydrated counterparts, leading to different solubilities. Anhydrous forms are generally more soluble in water than their hydrated forms because the hydrates already have water molecules incorporated into their crystal structure.[\[1\]](#)[\[2\]](#)

Solubility Data

Precise quantitative solubility values (e.g., in g/100 mL) for **Rhodium(III) sulfate** are not consistently reported in standard chemical literature. However, various sources provide qualitative descriptors which are summarized below.

Table 1: Qualitative Solubility of Rhodium(III) Sulfate Forms

Compound Form	Solvent	Reported Solubility
Rhodium(III) sulfate (anhydrous)	Water	"very soluble"[3]
Rhodium(III) sulfate (unspecified)	Water	"Soluble in water"[4], "Miscible with water"[5][6][7]
Rhodium(III) sulfate tetrahydrate	Water	"Slightly soluble"[8], "moderately water and acid soluble"[8]
Rhodium(III) sulfate (unspecified)	Ethanol	"Miscible with water, ethanol and with a 3:1 ethanol/water mixture"[5][6][7]
Rhodium(III) sulfate (unspecified)	3:1 Ethanol/Water Mixture	"Miscible with water, ethanol and with a 3:1 ethanol/water mixture"[5][6][7]
Rhodium(III) sulfate (unspecified)	Nonpolar organic solvents (e.g., benzene, toluene)	Expected to be insoluble, as is common for inorganic salts.

The conflicting reports, particularly for solubility in water, highlight the critical importance of specifying the hydration state of the compound when discussing its solubility. The term "miscible" is likely used in the context of commercially available rhodium sulfate solutions, which are often sold as aqueous solutions with a specific concentration, such as ~8% in water.

Experimental Protocol for Solubility Determination

For researchers requiring precise solubility data, direct experimental determination is necessary. The shake-flask method is a well-established and reliable technique for determining the thermodynamic equilibrium solubility of a compound.[9][10]

Principle

An excess amount of the solid solute (**Rhodium(III) sulfate**) is added to a specific solvent. The mixture is agitated at a constant temperature for an extended period to ensure that equilibrium is reached between the undissolved solid and the saturated solution. The concentration of the solute in the resulting saturated solution is then measured, representing the solubility at that temperature.[\[9\]](#)

Materials and Equipment

- **Rhodium(III) sulfate** (specify anhydrous or hydrated form)
- Solvent of interest (e.g., deionized water, ethanol)
- Analytical balance
- Glass vials or flasks with screw caps
- Thermostatically controlled orbital shaker or thermomixer
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE, chemically inert)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC, ICP-MS for rhodium content, or gravimetric analysis)

Step-by-Step Methodology

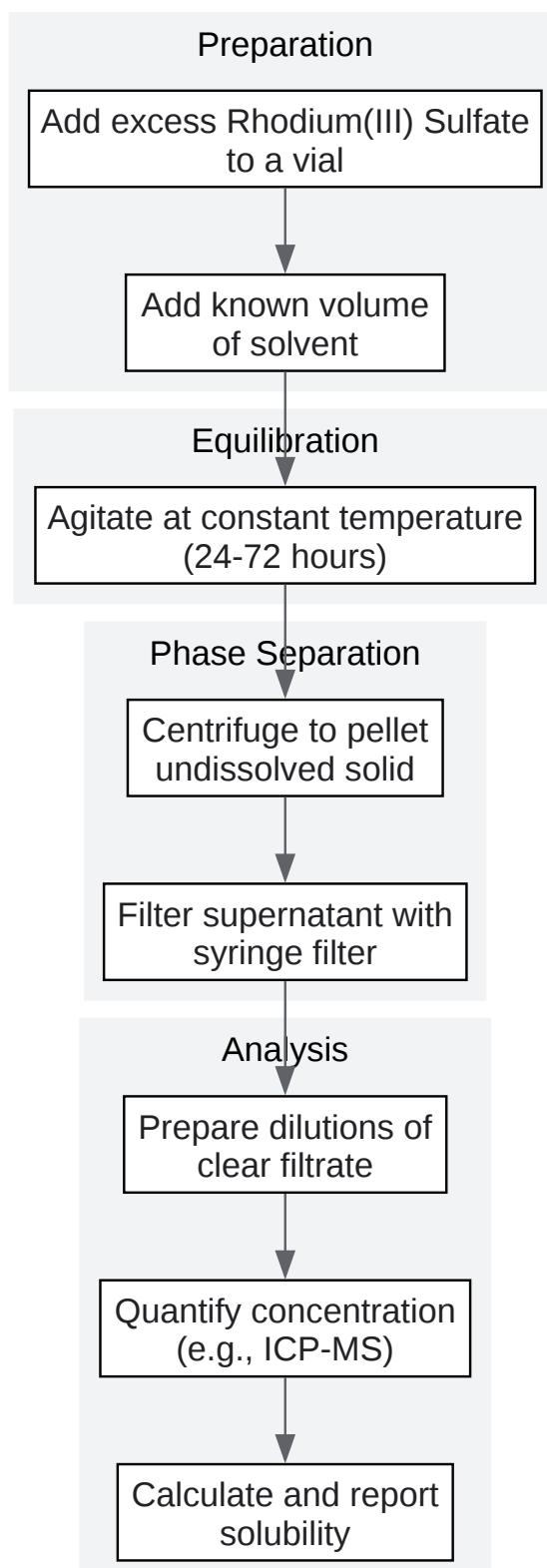
- Preparation: Add an excess amount of **Rhodium(III) sulfate** to a pre-weighed vial. The presence of undissolved solid at the end of the experiment is crucial.[\[11\]](#)
- Solvent Addition: Add a known volume or mass of the chosen solvent to the vial.
- Equilibration: Securely cap the vial and place it in a thermomixer or orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the mixture at a consistent speed (e.g., 300 RPM) for a sufficient period to reach equilibrium, typically 24 to 72 hours.[\[11\]](#) To confirm

equilibrium, samples can be taken at different time points (e.g., 24, 48, and 72 hours) until the measured concentration remains constant.

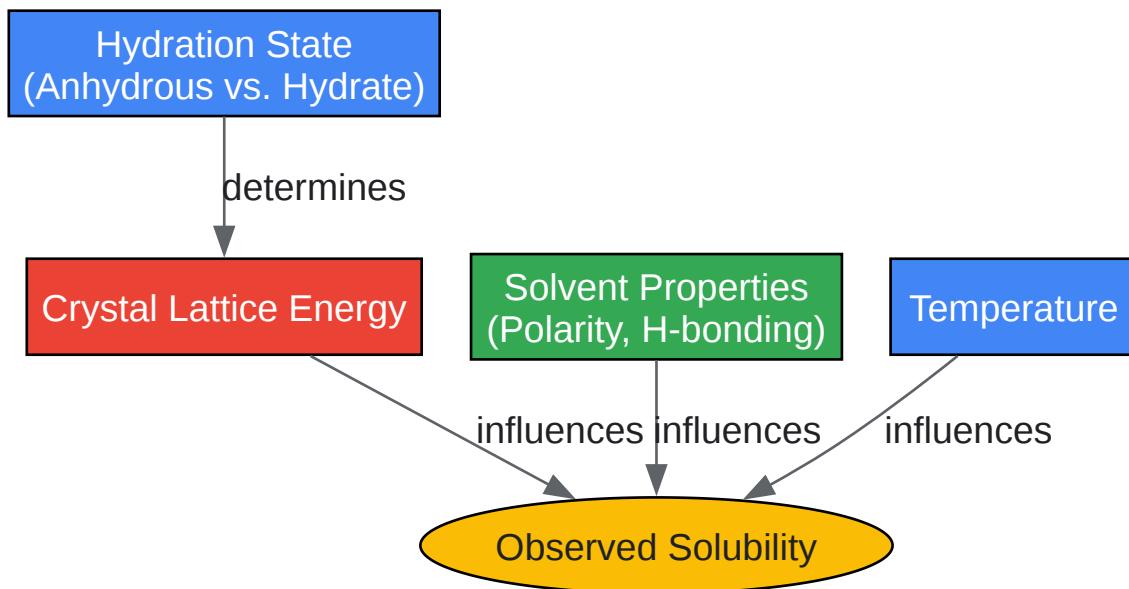
- Phase Separation: After equilibration, remove the vial and let the undissolved solid settle. To separate the saturated solution from the solid, centrifuge the vial at high speed.[9]
- Sample Collection: Carefully draw the supernatant using a syringe and filter it through a chemically inert syringe filter to remove any remaining solid particles.[9] This step must be performed carefully to avoid disturbing the solid pellet.
- Quantification:
 - Accurately dilute a known volume of the clear filtrate with the appropriate solvent.
 - Determine the concentration of **Rhodium(III) sulfate** in the diluted sample using a pre-calibrated analytical method. Inductively Coupled Plasma Mass Spectrometry (ICP-MS) can be used to determine the rhodium concentration, from which the salt concentration can be calculated.
 - Alternatively, for a non-volatile solute in a volatile solvent, a gravimetric method can be used: a known volume of the filtrate is evaporated to dryness, and the mass of the remaining solid is measured.
- Data Reporting: Express the solubility in standard units, such as mg/mL, g/100 mL, or mol/L, and report the temperature at which the measurement was made.

Visualized Workflow and Logical Relationships

The following diagrams illustrate the experimental workflow for solubility determination and the logical relationship between factors influencing solubility.

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Caption: Generalized workflow for the shake-flask solubility determination method.



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Caption: Key factors influencing the solubility of **Rhodium(III) sulfate**.

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